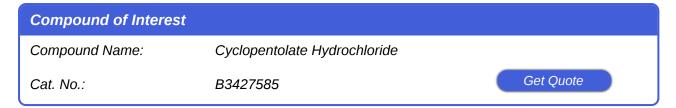


Application Notes and Protocols for Cyclopentolate Hydrochloride in Animal Studies

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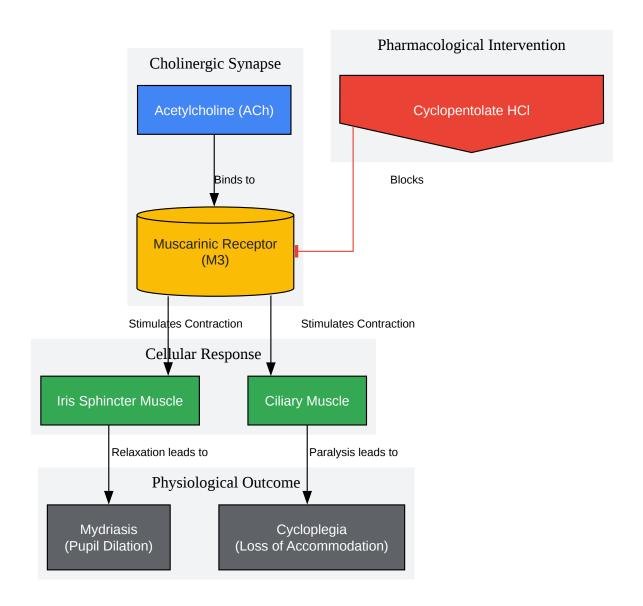
These application notes provide a comprehensive overview and detailed protocols for the use of **cyclopentolate hydrochloride** in animal research. **Cyclopentolate hydrochloride** is a synthetic antimuscarinic drug widely used in ophthalmology for its mydriatic (pupil-dilating) and cycloplegic (paralysis of accommodation) effects. Understanding its application in animal models is crucial for preclinical vision research, drug development, and toxicological studies.

Mechanism of Action

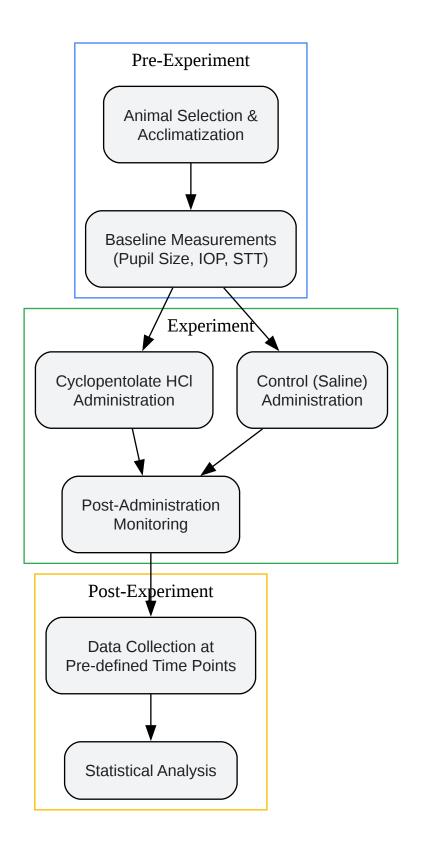
Cyclopentolate hydrochloride is a competitive antagonist of acetylcholine at muscarinic receptors in the eye.[1] Specifically, it blocks the action of acetylcholine on the iris sphincter muscle and the ciliary body muscle.[1][2] This inhibition leads to relaxation of the iris sphincter, resulting in pupillary dilation (mydriasis), and paralysis of the ciliary muscle, leading to a loss of accommodation for near vision (cycloplegia).[1][2] This mechanism is fundamental to its use in ophthalmic examinations and research.

Signaling Pathway Diagram









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